

improving the solubility of histamine hydrochloride for stock solutions

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Compound of Interest

Compound Name: *Histamine hydrochloride*

Cat. No.: *B3434736*

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Technical Support Center: Histamine Hydrochloride Stock Solutions

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and handling of **histamine hydrochloride** stock solutions. Find troubleshooting advice, frequently asked questions, and detailed experimental protocols to ensure the accuracy and reproducibility of your experiments.

Troubleshooting Guide: Overcoming Solubility Challenges

Encountering issues with dissolving **histamine hydrochloride**? This guide addresses common problems and provides practical solutions.

Problem	Potential Cause(s)	Recommended Solution(s)
Precipitate forms immediately upon adding solvent.	Exceeded Solubility Limit: The concentration of your solution may be too high for the chosen solvent.	- Verify the solubility limits for your solvent in the --INVALID-LINK-- table below.- Prepare a more dilute stock solution.
Incorrect Solvent: Not all solvents are suitable for dissolving histamine hydrochloride.	- Use a recommended solvent such as water, DMSO, or PBS. [1]	
Solution is cloudy or forms a precipitate over time.	Temperature Fluctuations: Preparing a solution at an elevated temperature can lead to precipitation when it cools to room temperature.	- Avoid significant temperature changes after dissolution. [2] - If warming was used to dissolve, allow the solution to cool to room temperature and observe for any precipitation before use.
pH Shift: The pH of the solution can significantly impact the solubility of histamine hydrochloride.	- For aqueous solutions, ensure the pH is within the optimal range. While histamine hydrochloride is soluble in water, the pH of the final solution can influence its stability. For biological assays, using a buffered solution like PBS at a physiological pH (around 7.2-7.4) is recommended.	
Improper Storage: Extended storage at room temperature or repeated freeze-thaw cycles can lead to degradation and precipitation.	- Store stock solutions at -20°C or -80°C in small, single-use aliquots to minimize freeze-thaw cycles. [3] - Solutions stored at 4°C or -18°C have been shown to be stable for at least 6 months. [4]	

Precipitate forms when mixing the stock solution with cell culture media or other buffers.	Buffer Incompatibility: Components in your media or buffer may interact with histamine hydrochloride, causing it to precipitate.	- Test the solubility of a small amount of your stock solution in the final media or buffer before preparing a large volume.
"Salting Out" Effect: High salt concentrations in the final solution can reduce the solubility of histamine hydrochloride.	- Consider preparing a more concentrated stock solution in a solvent like DMSO to minimize the volume (and therefore the salt contribution from the stock) added to your final assay.	

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for histamine hydrochloride?

A1: The ideal solvent depends on your experimental needs.

- Water: Histamine dihydrochloride is readily soluble in water, with a maximum concentration of around 100 mM.[\[1\]](#)
- DMSO: DMSO is also an excellent solvent, with a similar maximum solubility of 100 mM.[\[1\]](#) It is often preferred for preparing highly concentrated stock solutions that will be further diluted in aqueous buffers.
- PBS (Phosphate-Buffered Saline): The solubility in PBS (pH 7.2) is also good, making it a suitable solvent for preparing solutions intended for direct use in biological assays.

Q2: How should I prepare a stock solution of histamine hydrochloride?

A2: Detailed, step-by-step instructions for preparing stock solutions in water, PBS, and DMSO are provided in the --INVALID-LINK-- section below. The general workflow involves accurately weighing the compound, adding the solvent, and ensuring complete dissolution, potentially with the aid of vortexing, sonication, or gentle warming.

Q3: What are the recommended storage conditions for **histamine hydrochloride** solutions?

A3: To ensure the stability and longevity of your stock solutions:

- Solid Form: Store solid **histamine hydrochloride**, desiccated at room temperature.[\[1\]](#)
- Stock Solutions: For long-term storage, it is recommended to aliquot stock solutions into single-use vials to avoid repeated freeze-thaw cycles. Store these aliquots at -20°C for up to one month or -80°C for up to six months.[\[3\]](#) Solutions stored at 4°C or -18°C have been found to be stable for at least 6 months.[\[4\]](#)

Q4: Can I warm the solution to help dissolve the compound?

A4: Yes, gentle warming can facilitate the dissolution of **histamine hydrochloride**.[\[2\]](#) However, it is crucial to avoid excessive heat, as this may lead to degradation of the compound. After warming, allow the solution to return to room temperature to ensure it remains in solution.

Q5: My **histamine hydrochloride** solution has a precipitate. Can I still use it?

A5: It is not advisable to use a solution with a precipitate, as the actual concentration will be lower than intended, leading to inaccurate experimental results. You can attempt to redissolve the precipitate by gentle warming or sonication.[\[2\]](#) If the precipitate does not dissolve, it is best to prepare a fresh solution.

Data Presentation

Solubility of Histamine Dihydrochloride

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference(s)
Water	18.41	100	
DMSO	18.41	100	
PBS (pH 7.2)	~10	~54	

Note: The molecular weight of histamine dihydrochloride is 184.07 g/mol .

Experimental Protocols

Protocol 1: Preparation of a 100 mM Histamine Dihydrochloride Stock Solution in Water

Materials:

- Histamine dihydrochloride powder
- High-purity, sterile water
- Sterile conical tube or vial
- Calibrated analytical balance
- Vortex mixer
- (Optional) Sonicator

Procedure:

- Calculation: To prepare 10 mL of a 100 mM solution, you will need 184.07 mg of histamine dihydrochloride.
- Weighing: Accurately weigh 184.07 mg of histamine dihydrochloride powder and transfer it to a 15 mL sterile conical tube.
- Dissolution: Add 10 mL of high-purity, sterile water to the tube.
- Mixing: Securely cap the tube and vortex thoroughly until the solid is completely dissolved. If necessary, use a sonicator for short intervals to aid dissolution.
- Sterilization (Optional): If required for your application, sterilize the solution by passing it through a 0.22 μ m syringe filter.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C.

Protocol 2: Preparation of a 10 mM Histamine Dihydrochloride Stock Solution in PBS (pH 7.2)

Materials:

- Histamine dihydrochloride powder
- Sterile Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile conical tube or vial
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Calculation: To prepare 10 mL of a 10 mM solution, you will need 18.41 mg of histamine dihydrochloride.
- Weighing: Carefully weigh 18.41 mg of histamine dihydrochloride powder and add it to a 15 mL sterile conical tube.
- Dissolution: Add 10 mL of sterile PBS (pH 7.2) to the tube.
- Mixing: Tightly cap the tube and vortex until the powder is fully dissolved.
- Storage: Dispense into single-use aliquots and store at -20°C or -80°C.

Protocol 3: Preparation of a 100 mM Histamine Dihydrochloride Stock Solution in DMSO

Materials:

- Histamine dihydrochloride powder
- High-purity, anhydrous DMSO

- Sterile vial with a screw cap
- Calibrated analytical balance
- Vortex mixer

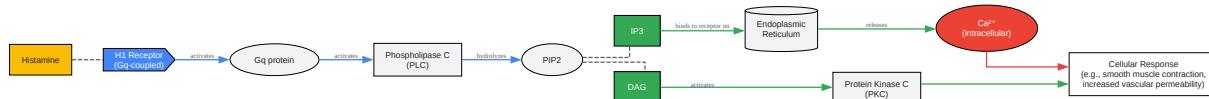
Procedure:

- Calculation: To prepare 1 mL of a 100 mM solution, you will need 18.41 mg of histamine dihydrochloride.
- Weighing: In a sterile environment, weigh 18.41 mg of histamine dihydrochloride powder and place it in a sterile vial.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial.
- Mixing: Securely cap the vial and vortex until the solid is completely dissolved. Gentle warming can be used if necessary.
- Storage: Store the stock solution in small aliquots at -20°C or -80°C.

Visualizations

Histamine Signaling Pathways

Histamine exerts its effects by binding to four different G protein-coupled receptors (GPCRs): H1, H2, H3, and H4. The following diagrams illustrate the signaling cascades initiated by the activation of the H1 and H2 receptors.



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Caption: Histamine H1 Receptor Signaling Pathway.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

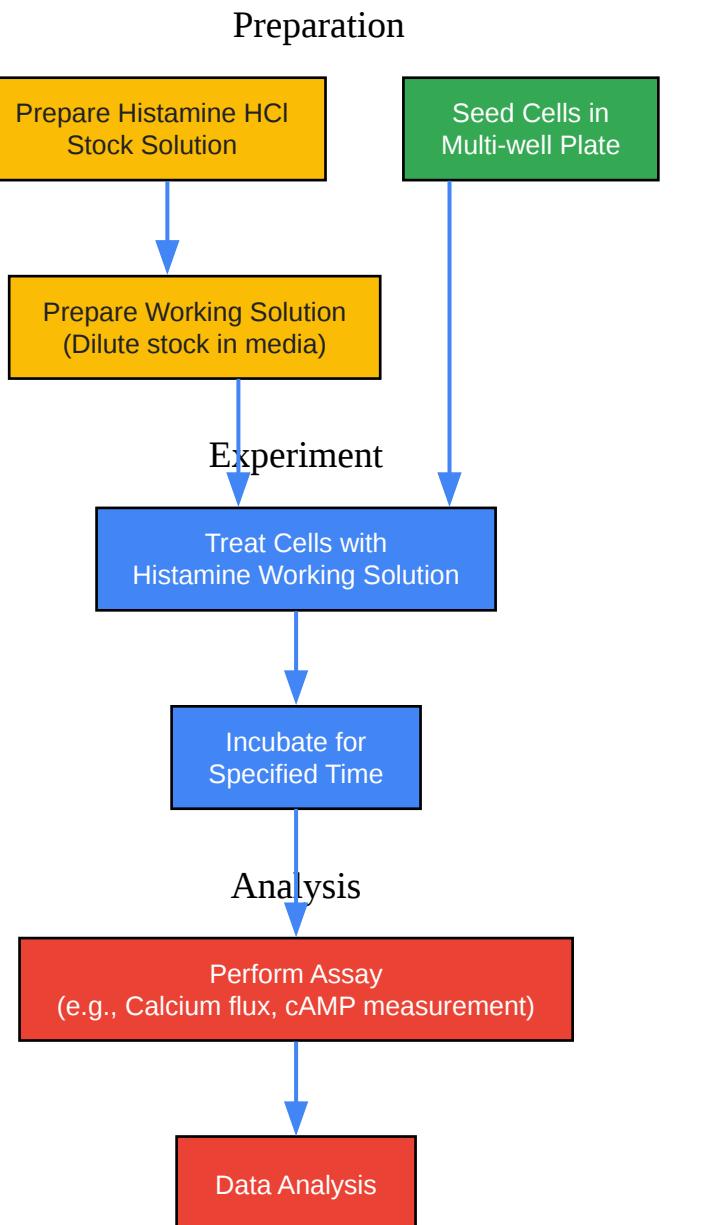


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Caption: Histamine H2 Receptor Signaling Pathway.[\[6\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Experimental Workflow: In Vitro Cell-Based Assay

The following diagram outlines a typical workflow for a cell-based assay involving the stimulation of cells with a **histamine hydrochloride** stock solution.



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Caption: General workflow for an in vitro cell-based assay.

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